An In-depth Technical Guide to Diethyl Isopropylmalonate

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Compound of Interest

Compound Name:	*Diethyl isopropylmalonate*
CAS No.:	*759-36-4*
Cat. No.:	*B147080*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **diethyl isopropylmalonate**, detailed experimental protocols for its synthesis, and relevant data for its application in research and development.

Core Properties of Diethyl Isopropylmalonate

Diethyl isopropylmalonate, also known as diethyl 2-(propan-2-yl)propanedioate, is a diester of malonic acid.[1][2][3] Its core physicochemical properties are summarized below.

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Property	Value
Molecular Formula	C10H18O4
Molecular Weight	202.25 g/mol
CAS Number	759-36-4
Appearance	Clear colorless liquid
Density	0.981 g/mL at 25 °C[4][5][6][7][8]
Boiling Point	213-215 °C (at 760 mmHg)[5][6], 62 °C (at 0.35 mmHg)[4][7][8][9]
Refractive Index	n20/D 1.42[4][7][8]
Flash Point	198 °F
IUPAC Name	diethyl 2-propan-2-ylpropanedioate[1]
Synonyms	Isopropylmalonic acid diethyl ester, Diethyl (propan-2-yl)propanedioate[2][3][7]

Synthesis of **Diethyl Isopropylmalonate**

The synthesis of **diethyl isopropylmalonate** is typically achieved through the alkylation of diethyl malonate. This process involves the deprotonation of diethyl malonate to form a nucleophilic enolate, followed by its reaction with an isopropyl halide. Below are two detailed experimental protocols for this synthesis.

This protocol details the synthesis of **diethyl isopropylmalonate** from diethyl malonate and 2-bromopropane using sodium ethoxide as a base.[10]

Materials:

- Diethyl malonate (80 mL, 0.5 M)
- 21 wt. % sodium ethoxide solution (245 mL, 0.6 M)
- 2-Bromopropane (70 mL, 0.75 M)

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- Ether
- Saturated NH4Cl solution
- MgSO4

Procedure:

- To a stirred solution of 21 wt. % sodium ethoxide, add diethyl malonate. A white precipitate will form immediately.
- Heat the mixture to reflux. The white precipitate should dissolve during this process.
- Add 2-bromopropane dropwise over a period of 30-45 minutes.
- Continue refluxing for over 10 hours.
- After cooling to room temperature, evaporate the mixture in vacuo.
- Dissolve the residue in ether and wash with a saturated NH4Cl solution.
- Dry the organic layer with MgSO4, filter, and evaporate in vacuo to yield **diethyl isopropylmalonate** as a pale brown oil. The reported yield for this procedure is 97%.[10]

This protocol provides an alternative method for the synthesis of **diethyl isopropylmalonate**.[11]

Materials:

- Diethyl malonate (80.0 g)
- Sodium metal (13.0 g)
- Absolute ethanol (450 mL total)
- 2-Bromopropane (74.5 g)
- Water

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- 2N Sodium hydroxide solution
- Ether
- Magnesium sulfate

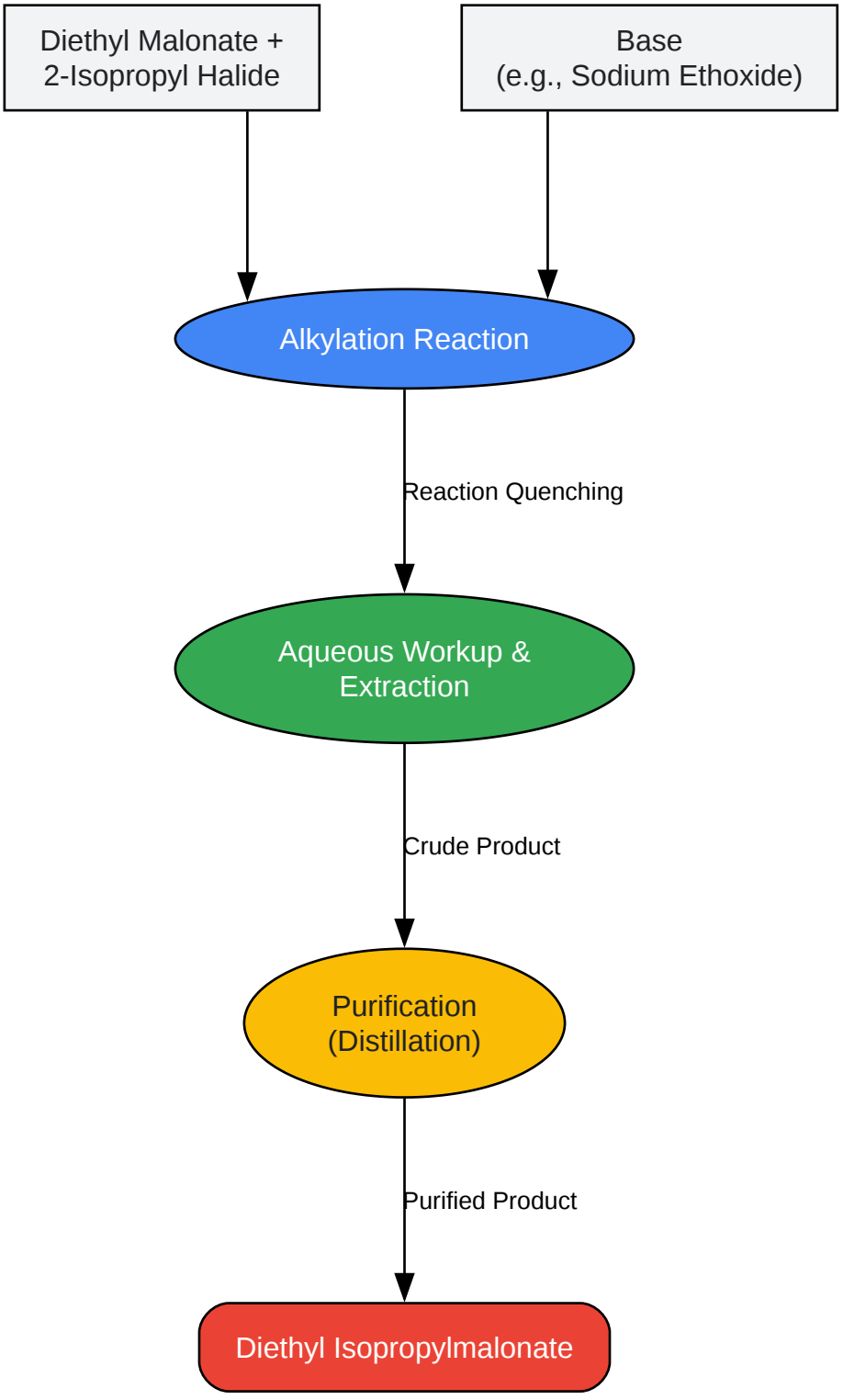
Procedure:

- Prepare a solution of sodium ethoxide by reacting sodium metal with absolute alcohol (400 mL).
- Add a solution of diethylmalonate in ethyl alcohol (50 mL) to the gently refluxing sodium ethoxide solution over 15 minutes.
- Stir the mixture under reflux for 1 hour.
- Add a solution of 2-bromopropane in alcohol (50 mL) over 1 hour and continue to stir under reflux overnight.
- Cool the reaction mixture in ice and remove inorganic material by filtration.
- Concentrate the filtrate.
- Add water to the concentrate and extract with ether.
- Wash the ethereal extracts with 2N sodium hydroxide solution (x2) and dry over magnesium sulfate.
- Remove the solvent to obtain an almost colorless liquid.
- Further purify the product by distillation to obtain **diethyl isopropylmalonate** (b.p. 62°-65° C/0.7 mm Hg).[11]

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **diethyl isopropylmalonate** via the alkylation of diethyl malonate.

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Caption: General workflow for the synthesis of **diethyl isopropylmalonate**.

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Applications in Research and Drug Development

Diethyl isopropylmalonate serves as a valuable intermediate in organic synthesis. It is utilized in the Michael addition reaction with chalcone under high pressure with a fluoride catalyst to create compounds with quaternary carbon atoms.[4][8] Furthermore, it has been identified as a compound that can be used in the treatment of CCR2-mediated diseases.[4][8] Its structural motif is found in various pharmacologically active molecules, making its synthesis and purification protocols of significant interest to the drug development community.

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